

CAS number 5059-36-9 properties and structure

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1-[2-(2,5-dimethyl-1H-pyrrol-1-yl)ethyl]piperazine

Cat. No.: B1580574

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An In-depth Technical Guide to 5-Ethyl-2-methylpyridine (CAS No. 104-90-5): Properties, Structure, and Applications

A Note on CAS Number 5059-36-9

Initial searches for CAS number 5059-36-9 identify the compound as 1-[2-(2,5-Dimethyl-pyrrol-1-yl)-ethyl]-piperazine.[1][2][3] Information available for this specific compound is limited, particularly in the context of a comprehensive technical guide for drug development professionals. The molecular formula for this compound is C₁₂H₂₁N₃ and its molecular weight is 207.32 g/mol .[1][3] It is described as an irritant that may be harmful by ingestion and inhalation, and it is incompatible with strong oxidizing agents, acids, and bases.[1]

Given the depth of information requested, it is highly probable that the intended topic of interest is the structurally related and industrially significant compound, 5-Ethyl-2-methylpyridine, which bears the CAS number 104-90-5. This guide will proceed with a detailed exploration of 5-Ethyl-2-methylpyridine, a key precursor in pharmaceutical and chemical industries.

Introduction

5-Ethyl-2-methylpyridine, also known by synonyms such as 5-ethyl-2-picoline and aldehyde-collidine, is a substituted pyridine derivative with significant applications in organic synthesis.[4][5] Its utility as a precursor for the synthesis of nicotinic acid (Vitamin B3) and various pharmaceuticals makes it a compound of high interest to researchers and professionals in drug development and fine chemicals.[4][6] This guide provides a comprehensive overview of its chemical and physical properties, structure, synthesis, and applications.

Chemical and Physical Properties

5-Ethyl-2-methylpyridine is a colorless to light yellow liquid with a characteristic sharp, aromatic pyridine-like odor.[5][7][8] It is stable under normal conditions but is hygroscopic and combustible.[7] It is incompatible with strong oxidizing agents.[7]

Property	Value	Reference
Molecular Formula	C8H11N	[4][5]
Molecular Weight	121.18 g/mol	[4][5]
Appearance	Colorless to yellow liquid	[5]
Odor	Sharp, aromatic	[7]
Density	0.919 g/mL at 25 °C	[7]
Melting Point	-70.3 °C	[4]
Boiling Point	178 °C	[4][7]
Flash Point	66.11 °C (151.00 °F)	[9]
Solubility in Water	1.2 g/100 mL	[4]
Solubility in Organic Solvents	Soluble in alcohol, ether	[8][9]
Refractive Index (n _{20/D})	1.497	[7]
Vapor Pressure	1.43 mmHg at 25 °C	[9]

Chemical Structure

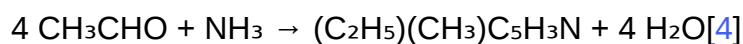
The structure of 5-Ethyl-2-methylpyridine consists of a pyridine ring substituted with a methyl group at the 2-position and an ethyl group at the 5-position.

Caption: Chemical structure of 5-Ethyl-2-methylpyridine.

Synthesis

The industrial production of 5-Ethyl-2-methylpyridine is primarily achieved through the condensation of paraldehyde (a trimer of acetaldehyde) with ammonia.^[4] This reaction is a classic example of forming a complex heterocyclic compound from simple precursors.

Reaction Scheme:



A detailed laboratory-scale synthesis procedure is available in Organic Syntheses.^[10]

Laboratory Synthesis Protocol

Materials:

- 28% aqueous ammonium hydroxide
- Paraldehyde
- Ammonium acetate
- Chloroform
- 2-liter steel reaction vessel (autoclave)
- Fractional distillation apparatus

Procedure:

- Charge the steel reaction vessel with 267 g (296 ml, 4.38 moles) of 28% aqueous ammonium hydroxide, 207.5 g (209 ml, 1.57 moles) of paraldehyde, and 5.0 g (0.065 mole) of ammonium acetate.^[10]
- Heat the mixture to 230°C with continuous agitation and maintain this temperature for 1 hour.^[10]
- Allow the autoclave to cool to room temperature.
- Separate the two layers of the reaction mixture.

- To the non-aqueous layer, add 60 ml of chloroform to induce the separation of any remaining water, which is then combined with the aqueous layer.
- Extract the aqueous layer with three 50-ml portions of chloroform.
- Combine all chloroform extracts with the main non-aqueous portion.
- Remove the chloroform by distillation at atmospheric pressure.
- Perform fractional distillation of the residue under reduced pressure (e.g., through a 30-cm Fenske-type column) to obtain 5-ethyl-2-methylpyridine at a boiling point of 65–66°/17 mm.
[\[10\]](#)

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of 5-Ethyl-2-methylpyridine.

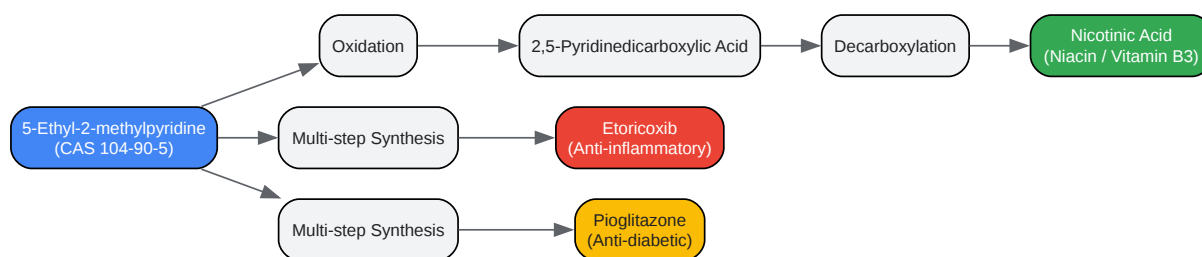
- ^1H NMR: Spectra available for review.[\[11\]](#)
- ^{13}C NMR: Spectra available for review.[\[12\]](#)
- Mass Spectrometry (MS): The NIST WebBook provides mass spectrum data for this compound.[\[13\]](#)
- Infrared (IR) Spectroscopy: IR spectrum data is also available through the NIST WebBook.
[\[13\]](#)

Applications in Drug Development and Research

5-Ethyl-2-methylpyridine serves as a vital intermediate in the synthesis of several commercially important compounds.

- Nicotinic Acid (Niacin/Vitamin B3): Oxidation of 5-ethyl-2-methylpyridine with nitric acid yields 2,5-pyridinedicarboxylic acid, which upon decarboxylation, produces nicotinic acid.[\[4\]](#)
Nicotinic acid is an essential human nutrient and is used to treat pellagra and high cholesterol.[\[14\]](#)

- **Pharmaceuticals:** It is a key starting material in the manufacture of the anti-inflammatory drug Etoricoxib and the anti-diabetic drug Pioglitazone.[6]
- **Agrochemicals:** It is also utilized as an intermediate in the production of certain herbicides.[6]
- **Flavoring Agent:** 5-Ethyl-2-methylpyridine is found in some alcoholic beverages and foods like red beans, cocoa, and tea, and is used as a flavoring agent.[7]



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Caption: Key synthetic pathways starting from 5-Ethyl-2-methylpyridine.

Safety and Toxicology

5-Ethyl-2-methylpyridine is classified as a hazardous chemical and requires careful handling.

- **GHS Pictograms:** GHS05 (Corrosive), GHS06 (Toxic), GHS07 (Exclamation mark).[4]
- **Signal Word:** Danger.[4]
- **Hazard Statements:** H302 (Harmful if swallowed), H311 (Toxic in contact with skin), H314 (Causes severe skin burns and eye damage), H315 (Causes skin irritation), H317 (May cause an allergic skin reaction), H319 (Causes serious eye irritation), H331 (Toxic if inhaled), H412 (Harmful to aquatic life with long-lasting effects).[4]
- **Toxicity:** The oral LD50 in rats is 368 mg/kg.[4]

Handling and Storage

- Handling: Use in a well-ventilated area or under a fume hood. Wear appropriate personal protective equipment (gloves, protective clothing, eye and face protection).[15][16] Keep away from heat, sparks, and open flames.[15]
- Storage: Store in a cool, dry, and well-ventilated place below +30°C.[7][15] Keep containers tightly closed. Store in a corrosives area.[15]

Analytical Methods

High-Performance Liquid Chromatography (HPLC) is a common method for the analysis of 5-Ethyl-2-methylpyridine and its related compounds.

HPLC Method for Simultaneous Determination

This method allows for the separation and analysis of 5-Ethyl-2-methylpyridine along with nicotinic acid, nicotinamide, and other related compounds.[14]

Column: Primesep 100 mixed-mode column.[14] Mobile Phase: A simple gradient of water, acetonitrile (MeCN), and a sulfuric acid (H₂SO₄) buffer.[14] Detection: UV at 250 nm.[14]

This method provides high resolution and good peak symmetry for the target analytes.[14]

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- To cite this document: BenchChem. [CAS number 5059-36-9 properties and structure]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1580574#cas-number-5059-36-9-properties-and-structure]

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